

Spectroscopic Analysis of 4-(Allyloxy)benzyl Alcohol: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (Allyloxy)benzyl alcohol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the spectroscopic properties and synthesis of 4-(**Allyloxy**)benzyl alcohol, also known as 4-(2-propen-1-yloxy)benzenemethanol. This compound serves as a valuable building block in organic synthesis and drug discovery. This document outlines its key spectroscopic characteristics, a detailed experimental protocol for its preparation, and visual representations of the synthetic workflow.

Spectroscopic Data

The following tables summarize the available nuclear magnetic resonance (NMR) data for 4-(**Allyloxy**)benzyl alcohol. It is important to note that comprehensive experimental infrared (IR) and mass spectrometry (MS) data for this specific molecule are not readily available in the public domain literature.

Table 1: ¹H NMR Spectroscopic Data for 4-(**Allyloxy**)benzyl Alcohol

| Chemical Shift (δ) ppm | Multiplicity | Coupling Constant (J) Hz | Number of Protons | Assignment |
|---------------------------------|--------------|--------------------------|-------------------|---|
| 7.26 | d | 8.4 | 2H | Ar-H (ortho to CH ₂ OH) |
| 6.88 (approx.) | m | - | 2H | Ar-H (ortho to O-allyl) |
| 6.08 | ddt | 17.2, 10.5, 5.3 | 1H | -O-CH ₂ -CH=CH ₂ |
| 5.38 | ddq | 46.7, 10.5, 1.5 | 2H | -O-CH ₂ -CH=CH ₂ |
| 4.54 | dd | 4.1, 2.8 | 4H | Ar-CH ₂ -OH and -O-CH ₂ -CH=CH ₂ |

Solvent: CDCl₃, Spectrometer Frequency: 400 MHz

Table 2: ¹³C NMR Spectroscopic Data for 4-(Allyloxy)benzyl Alcohol

| Chemical Shift (δ) ppm | Assignment |
|---------------------------------|--|
| 158.09 | C-O-allyl |
| 133.39 | Ar-C (ipso to CH ₂ OH) |
| 133.32 | -O-CH ₂ -CH=CH ₂ |
| 128.62 | Ar-CH (ortho to CH ₂ OH) |
| 117.70 | -O-CH ₂ -CH=CH ₂ |
| 114.74 | Ar-CH (ortho to O-allyl) |
| 68.85 | -O-CH ₂ -CH=CH ₂ |
| 64.68 | Ar-CH ₂ -OH |

Solvent: CDCl₃, Spectrometer Frequency: 101 MHz

Experimental Protocols

The synthesis of 4-(**Allyloxy**)benzyl alcohol can be readily achieved via a Williamson ether synthesis. This method involves the reaction of 4-hydroxybenzyl alcohol with an allyl halide in the presence of a base.

Synthesis of 4-(Allyloxy)benzyl Alcohol

Materials:

- 4-Hydroxybenzyl alcohol
- Allyl bromide
- Potassium carbonate (K_2CO_3)
- Acetone (anhydrous)
- Diethyl ether
- Saturated aqueous sodium bicarbonate ($NaHCO_3$) solution
- Brine (saturated aqueous $NaCl$ solution)
- Anhydrous magnesium sulfate ($MgSO_4$)
- Silica gel for column chromatography
- Hexane
- Ethyl acetate

Procedure:

- To a stirred solution of 4-hydroxybenzyl alcohol (1.0 eq) in anhydrous acetone, add potassium carbonate (1.5 eq).
- To this suspension, add allyl bromide (1.2 eq) dropwise at room temperature.

- Heat the reaction mixture to reflux and monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the mixture to room temperature and filter off the inorganic salts.
- Concentrate the filtrate under reduced pressure to obtain the crude product.
- Dissolve the crude product in diethyl ether and wash sequentially with saturated aqueous NaHCO_3 solution and brine.
- Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate under reduced pressure.
- Purify the residue by silica gel column chromatography using a hexane-ethyl acetate gradient to afford pure 4-(**allyloxy**)benzyl alcohol.

Spectroscopic Analysis

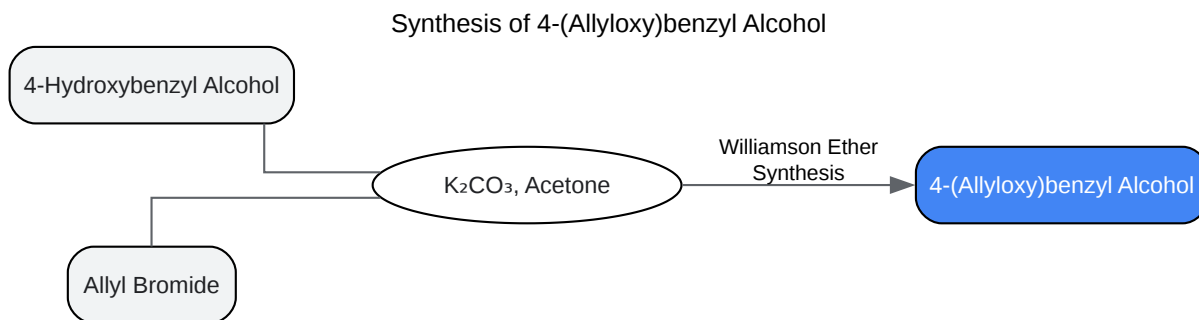
Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectra are recorded on a 400 MHz or 500 MHz spectrometer. Samples are dissolved in deuterated chloroform (CDCl_3) with tetramethylsilane (TMS) as an internal standard.

Infrared (IR) Spectroscopy: IR spectra can be obtained using a Fourier-transform infrared (FTIR) spectrometer. The sample can be analyzed as a thin film on a salt plate (NaCl or KBr) or as a KBr pellet.

Mass Spectrometry (MS): Mass spectral data can be acquired using an electron ionization (EI) or electrospray ionization (ESI) mass spectrometer.

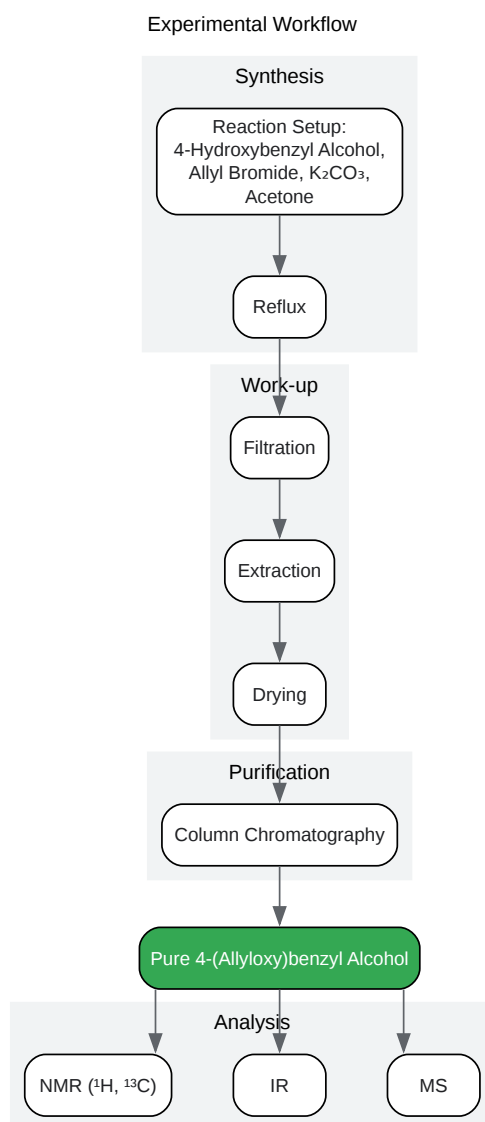
Visualizations

The following diagrams illustrate the synthetic pathway and a general experimental workflow for the preparation and analysis of 4-(**Allyloxy**)benzyl alcohol.



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Caption: Synthetic pathway for 4-(**Allyloxy**)benzyl alcohol.



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Caption: General experimental workflow.

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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
Email: info@benchchem.com